

Topic: Phenyl Isonicotinate Mass Spectrometry

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Compound of Interest

Compound Name: Phenyl isonicotinate

CAS No.: 94-00-8

Cat. No.: B1268362

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Abstract

This application note provides a comprehensive technical guide for the mass spectrometric analysis of **phenyl isonicotinate**. **Phenyl isonicotinate** is a significant chemical intermediate and a structural motif found in various pharmacologically relevant molecules. Accurate characterization and identification are crucial for quality control, reaction monitoring, and metabolic studies. This guide focuses on Electron Ionization Mass Spectrometry (EI-MS), a robust and widely accessible technique, often coupled with Gas Chromatography (GC). We will detail the principles of EI-MS, predict the fragmentation pathway of **phenyl isonicotinate**, provide a detailed experimental protocol for GC-MS analysis, and discuss the interpretation of the resulting mass spectra. The methodologies described herein are designed to be self-validating, ensuring high confidence in analytical results.

Introduction to Phenyl Isonicotinate

Phenyl isonicotinate (phenyl pyridine-4-carboxylate) is an aromatic ester combining a pyridine ring with a phenyl group through an ester linkage. The pyridine moiety is a common scaffold in medicinal chemistry, and understanding the analytical behavior of its derivatives is essential for drug development and chemical synthesis. Mass spectrometry offers unparalleled sensitivity

and structural information, making it the premier technique for the identification and quantification of such compounds.

This guide is built on the foundational principles of Electron Ionization (EI), a "hard" ionization technique that generates reproducible and information-rich fragmentation patterns.[1][2] These patterns serve as a structural fingerprint, allowing for confident identification of the analyte.

Table 1: Chemical Properties of Phenyl Isonicotinate

Property	Value	Source
IUPAC Name	phenyl pyridine-4-carboxylate	[3]
Synonyms	Isonicotinic Acid Phenyl Ester, Phenyl 4-Pyridinecarboxylate	[4]
CAS Number	94-00-8	[3]
Molecular Formula	C ₁₂ H ₉ NO ₂	[3]
Molecular Weight	199.21 g/mol	[3]
Exact Mass	199.063328530 Da	[3]
Physical State	White to light yellow solid/crystal	
Melting Point	70-73 °C	[5]

Principles of Electron Ionization Mass Spectrometry (EI-MS)

Electron Ionization is a highly energetic process where analyte molecules in the gas phase are bombarded by a beam of electrons, typically accelerated to 70 electron volts (70 eV).[1][2] This high energy is sufficient to dislodge a valence electron from the molecule, creating a positively charged radical cation known as the molecular ion (M^{•+}).[6]

The energy transferred during ionization (typically ~10-15 eV) far exceeds the strength of most chemical bonds (~3 eV).[1] This excess internal energy causes the molecular ion to undergo a series of predictable bond cleavages, producing a cascade of smaller, charged fragment ions.

The mass analyzer separates these ions based on their mass-to-charge ratio (m/z), and the detector records their relative abundance. The resulting mass spectrum is a plot of relative intensity versus m/z , which provides both the molecular weight of the compound (from the $M^{\bullet+}$ peak) and a unique fragmentation pattern that elucidates its structure.[6][7]

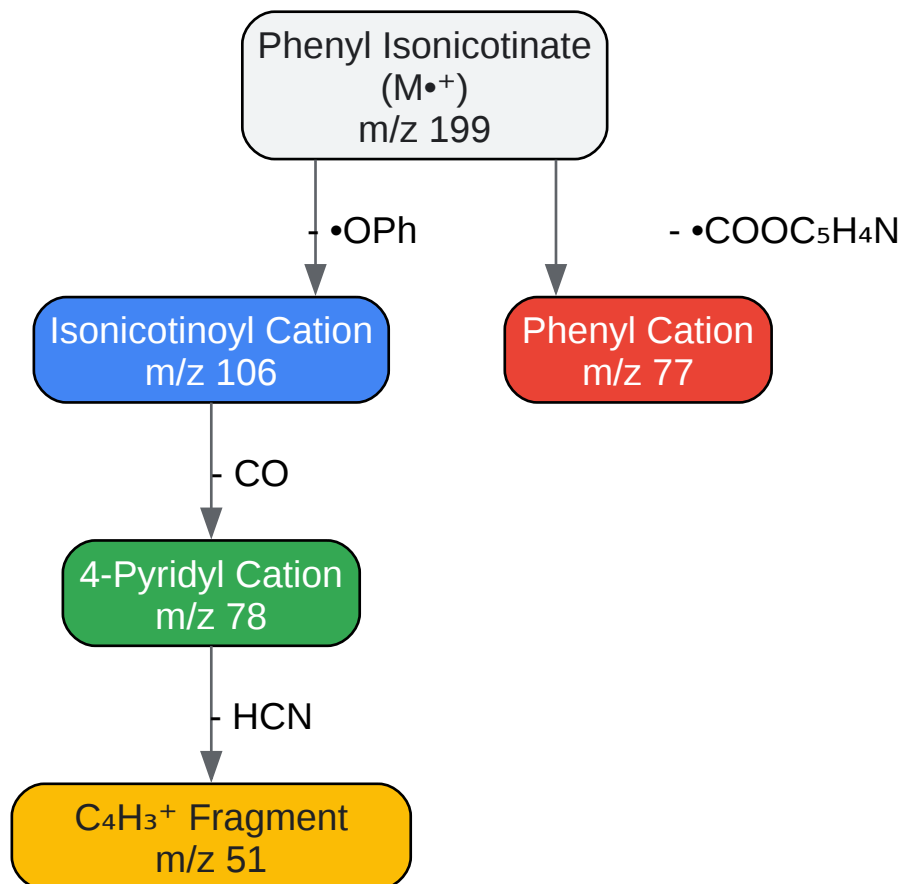
Predicted Fragmentation Pathway of Phenyl Isonicotinate

The fragmentation of **phenyl isonicotinate** under EI conditions can be logically predicted by examining its structure and applying established fragmentation rules for esters and aromatic heterocyclic compounds.[8] The molecular ion ($M^{\bullet+}$) is expected at m/z 199.

The primary fragmentation pathways are driven by the cleavage of the ester bond, which is the most labile site in the molecule.

- Formation of the Isonicotinoyl Cation (m/z 106): The most favorable initial fragmentation is the cleavage of the C-O bond to release a stable phenoxy radical ($\bullet\text{O-C}_6\text{H}_5$). This results in the formation of the highly stable isonicotinoyl cation, which is expected to be a major peak in the spectrum. This is a characteristic fragmentation for pyridine esters, as seen in the mass spectra of methyl and ethyl isonicotinate.[9][10]
- Formation of the Pyridyl Cation (m/z 78): The isonicotinoyl cation (m/z 106) can subsequently lose a neutral carbon monoxide (CO) molecule. This is a very common step for acylium ions and leads to the formation of the 4-pyridyl cation at m/z 78.[9]
- Fragmentation of the Pyridine Ring (m/z 51): Aromatic nitrogen heterocycles like pyridine have characteristic ring fragmentation patterns. The pyridyl cation (m/z 78) typically undergoes the loss of a neutral hydrogen cyanide (HCN) molecule to produce a C_4H_3^+ ion at m/z 51.[9][11]
- Formation of the Phenyl Cation (m/z 77): An alternative, though less dominant, pathway involves charge retention on the phenyl portion of the molecule. Cleavage can lead to the formation of the phenyl cation (C_6H_5^+) at m/z 77. This is a ubiquitous fragment for compounds containing a benzene ring.[8]

Diagram 1: Predicted EI Fragmentation Pathway of Phenyl Isonicotinate



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Caption: Predicted fragmentation cascade for **phenyl isonicotinate** under EI-MS.

Table 2: Summary of Predicted Key Ions

m/z	Proposed Ion Structure	Neutral Loss	Comments
199	$[\text{C}_{12}\text{H}_9\text{NO}_2]^{\bullet+}$	-	Molecular Ion ($\text{M}^{\bullet+}$)
106	$[\text{C}_6\text{H}_4\text{NO}]^+$	$\bullet\text{C}_6\text{H}_5\text{O}$	Isonicotinoyl cation; expected to be a high-abundance peak
78	$[\text{C}_5\text{H}_4\text{N}]^+$	CO	4-Pyridyl cation; from fragmentation of the m/z 106 ion
77	$[\text{C}_6\text{H}_5]^+$	$\bullet\text{COOC}_5\text{H}_4\text{N}$	Phenyl cation; characteristic fragment for phenyl-containing compounds
51	$[\text{C}_4\text{H}_3]^+$	HCN	Characteristic fragment from the pyridine ring

Experimental Protocol: GC-MS Analysis

This protocol provides a robust starting point for the analysis of **phenyl isonicotinate**. Parameters should be optimized for the specific instrumentation used.

Part A: Sample and Standard Preparation

- **Solvent Selection:** Choose a high-purity, volatile solvent compatible with GC analysis. Dichloromethane or ethyl acetate are excellent choices.
- **Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **phenyl isonicotinate** solid and dissolve it in 10 mL of the selected solvent in a volumetric flask.
- **Working Standard (10 µg/mL):** Perform a 1:100 dilution of the stock solution. For example, transfer 100 µL of the stock solution into a 10 mL volumetric flask and dilute to the mark with the solvent.

- **Sample Preparation:** For unknown samples, dissolve them in the solvent to an estimated concentration within the instrument's linear range. If the matrix is complex, further extraction or clean-up may be necessary.

Part B: Instrumentation and Parameters

The following parameters are suitable for a standard capillary GC-MS system.

Table 3: Recommended GC-MS Parameters

Parameter	Recommended Setting	Rationale
Gas Chromatograph (GC)		
Injector Type	Split/Splitless	Use split mode (e.g., 50:1) for standard analysis to avoid column overload. Use splitless for trace analysis.
Injector Temperature	250 °C	Ensures rapid and complete volatilization of the analyte.
Carrier Gas	Helium (99.999% purity)	Provides good chromatographic efficiency and is inert.
Flow Rate	1.0 mL/min (Constant Flow)	A standard flow rate for typical 0.25 mm ID columns.
GC Column	30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., HP-5ms, DB-5ms)	A non-polar 5% phenyl-methylpolysiloxane column provides excellent separation for a wide range of semi-volatile compounds.
Oven Program	Initial: 100 °C (hold 1 min), Ramp: 15 °C/min to 280 °C (hold 5 min)	The temperature program allows for separation from solvent and other potential impurities while ensuring the analyte elutes as a sharp peak.
Mass Spectrometer (MS)		
Ionization Mode	Electron Ionization (EI)	The standard, robust method for creating reproducible fragmentation. ^[12]
Ionization Energy	70 eV	Standard energy for generating library-searchable spectra. ^[1]

Ion Source Temperature	230 °C	Prevents condensation of analytes in the source while minimizing thermal degradation.
Quadrupole Temperature	150 °C	Standard operating temperature to ensure consistent mass analysis.
Scan Range (m/z)	40 - 350 amu	Covers the molecular ion (199) and all predicted major fragments.
Solvent Delay	3 minutes	Prevents the high concentration of solvent from entering and saturating the MS detector.

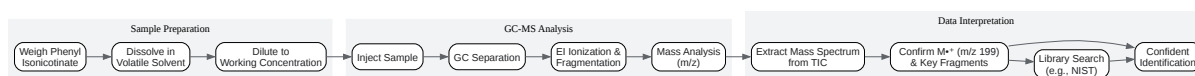
Part C: Data Analysis and Interpretation

- Chromatogram Review: Examine the Total Ion Chromatogram (TIC) to find the peak corresponding to **phenyl isonicotinate**.
- Spectrum Extraction: Obtain the mass spectrum by averaging across the chromatographic peak. Subtract the background spectrum from just before or after the peak to get a clean spectrum.
- Identification:
 - Molecular Ion Confirmation: Identify the peak at m/z 199. Its presence is the strongest evidence for the compound's identity.
 - Fragmentation Pattern Matching: Compare the experimental fragmentation pattern with the predicted fragments in Table 2. The presence of the key ions (m/z 106, 78, 77, 51) provides definitive structural confirmation.
 - Library Search: Search the acquired spectrum against a commercial or in-house mass spectral library (e.g., NIST/Wiley). A high match score further validates the identification.

Workflow and Validation

The described methodology incorporates a self-validating system. The combination of a specific chromatographic retention time from the GC and the unique mass spectrometric fragmentation pattern provides a two-dimensional confirmation of the analyte's identity, which is the gold standard in analytical chemistry.

Diagram 2: Experimental Workflow for GC-MS Analysis



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Caption: A typical workflow from sample preparation to confident identification.

Applications in Research and Development

- Quality Control: Verifying the identity and purity of synthesized **phenyl isonicotinate**.
- Reaction Monitoring: Tracking the formation of **phenyl isonicotinate** in real-time during chemical synthesis.
- Impurity Profiling: Identifying by-products and impurities in production batches.
- Metabolite Identification: In drug discovery, if a candidate molecule contains the **phenyl isonicotinate** scaffold, this method can be adapted to identify related metabolites in in vitro or in vivo studies.[13][14]

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References

- [1. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [2. Mass Spectrometry Ionization Methods \[chemistry.emory.edu\]](https://chemistry.emory.edu)
- [3. Phenyl Isonicotinate | C12H9NO2 | CID 571548 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. parchem.com \[parchem.com\]](https://parchem.com)
- [5. ISONICOTINIC ACID PHENYL ESTER | lookchem \[lookchem.com\]](https://lookchem.com)
- [6. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [7. uni-saarland.de \[uni-saarland.de\]](https://uni-saarland.de)
- [8. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [9. Methyl isonicotinate | C7H7NO2 | CID 227085 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [10. 4-Pyridinecarboxylic acid, methyl ester \[webbook.nist.gov\]](https://webbook.nist.gov)
- [11. chemistry.stackexchange.com \[chemistry.stackexchange.com\]](https://chemistry.stackexchange.com)
- [12. rroj.com \[rroj.com\]](https://rroj.com)
- [13. d-nb.info \[d-nb.info\]](https://d-nb.info)
- [14. Development of a metabolomics-based data analysis approach for identifying drug metabolites based on high-resolution mass spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
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